

# A Comprehensive Technical Guide to C.I. Disperse Blue 35

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## Compound of Interest

Compound Name: *C.I. Disperse Blue 35*

Cat. No.: *B083241*

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## Introduction

**C.I. Disperse Blue 35** is a synthetic organic compound belonging to the anthraquinone class of disperse dyes.<sup>[1][2][3]</sup> It is primarily utilized in the textile industry for dyeing hydrophobic synthetic fibers, most notably polyester, due to its vibrant blue coloration and good fastness properties.<sup>[2][4]</sup> The dye is characterized by its low solubility in water and is applied from a fine aqueous dispersion.<sup>[2]</sup> Beyond its industrial application in textiles, **C.I. Disperse Blue 35** has been investigated for its potential use as a biomarker for staining lysosomes in cell studies and for its antimicrobial properties.<sup>[4]</sup> However, it is also recognized as a contact allergen, and its use in applications such as tattoo inks and permanent makeup has been restricted in some regions.<sup>[1][5][6]</sup>

## Chemical Structure and Properties

The chemical structure of **C.I. Disperse Blue 35** is based on an anthraquinone core. Its formal IUPAC name is 1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione.<sup>[2][4][6]</sup> <sup>[7][8][9]</sup> It is important to note that commercial **C.I. Disperse Blue 35** often exists as a technical mixture. This mixture primarily contains methylated derivatives of 1,8-diamino-4,5-dihydroxyanthraquinone.<sup>[1][4][10]</sup>

## Physicochemical and Identification Data

The key chemical and physical properties of **C.I. Disperse Blue 35** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione <sup>[2][4][7][8][9]</sup>
Molecular Formula	C <sub>20</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub> <sup>[2][4][6][7][9]</sup>
Molecular Weight	362.34 g/mol <sup>[9][11]</sup>
CAS Number	12222-75-2 (primary), 13716-91-1, 12222-78-5, 31529-83-6 <sup>[1][2][3][4][5][6][7][8][10][11][12][13]</sup>
Appearance	Dark brown powder <sup>[1]</sup>
Density	1.616 g/cm <sup>3</sup> <sup>[9]</sup>
Solubility	Low water solubility. <sup>[2]</sup> Slightly soluble in Dichloromethane, DMSO, Ethanol, and Methanol. <sup>[1]</sup>
XLogP3-AA	3.2 <sup>[7]</sup>
Topological Polar Surface Area	147 Å <sup>2</sup> <sup>[7]</sup>

## Toxicological Profile

**C.I. Disperse Blue 35** has been evaluated for its toxicological effects, particularly concerning skin sensitization. The available data is summarized in the following table.

Toxicological Endpoint	Result
Acute Oral Toxicity (Rat LD50)	>2000 mg/kg[5]
Skin Irritation	Mild irritant[5]
Eye Irritation	Mild irritant[5]
Sensitization	Known to be a sensitizer, which can lead to contact allergies such as contact eczema.[1][5]

## Experimental Protocols

### Analysis by High-Performance Liquid Chromatography (HPLC)

High-performance liquid chromatography is a standard method for the separation and analysis of the components within technical-grade **C.I. Disperse Blue 35**.[8][13]

Objective: To separate and identify the main components and impurities in a **C.I. Disperse Blue 35** sample.

Instrumentation:

- HPLC system with a UV-Vis detector
- Reverse-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS-compatible methods)[13]
- **C.I. Disperse Blue 35** standard

Procedure:

- Sample Preparation: Accurately weigh a small amount of the **C.I. Disperse Blue 35** sample and dissolve it in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water, to a known concentration.
- Mobile Phase Preparation: Prepare the mobile phase consisting of acetonitrile and water, with a small amount of phosphoric acid (e.g., 0.1%) to control the pH.<sup>[13]</sup> The exact ratio of acetonitrile to water may vary and should be optimized for the specific separation.
- Chromatographic Conditions:
  - Column: Standard reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
  - Mobile Phase: A gradient or isocratic elution with a mixture of acetonitrile and acidified water.
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV-Vis detector set at the wavelength of maximum absorbance for **C.I. Disperse Blue 35**.
  - Injection Volume: 10-20 µL.
- Analysis: Inject the prepared sample and standard solutions into the HPLC system. Record the chromatograms.
- Data Interpretation: Identify the peaks in the sample chromatogram by comparing their retention times with those of the standards. The peak area can be used for quantification.

## Synthesis of **C.I. Disperse Blue 35**

The synthesis of **C.I. Disperse Blue 35** can be achieved through the reaction of 1,5-diamino-4,8-dihydroxyanthraquinone with 4-hydroxybenzene.<sup>[2]</sup>

Objective: To synthesize **C.I. Disperse Blue 35**.

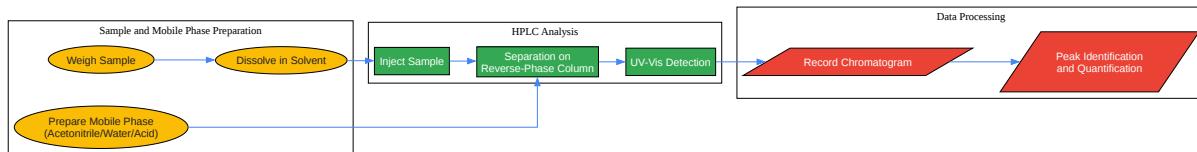
Starting Materials:

- 1,5-diamino-4,8-dihydroxyanthraquinone
- 4-hydroxybenzene

Procedure:

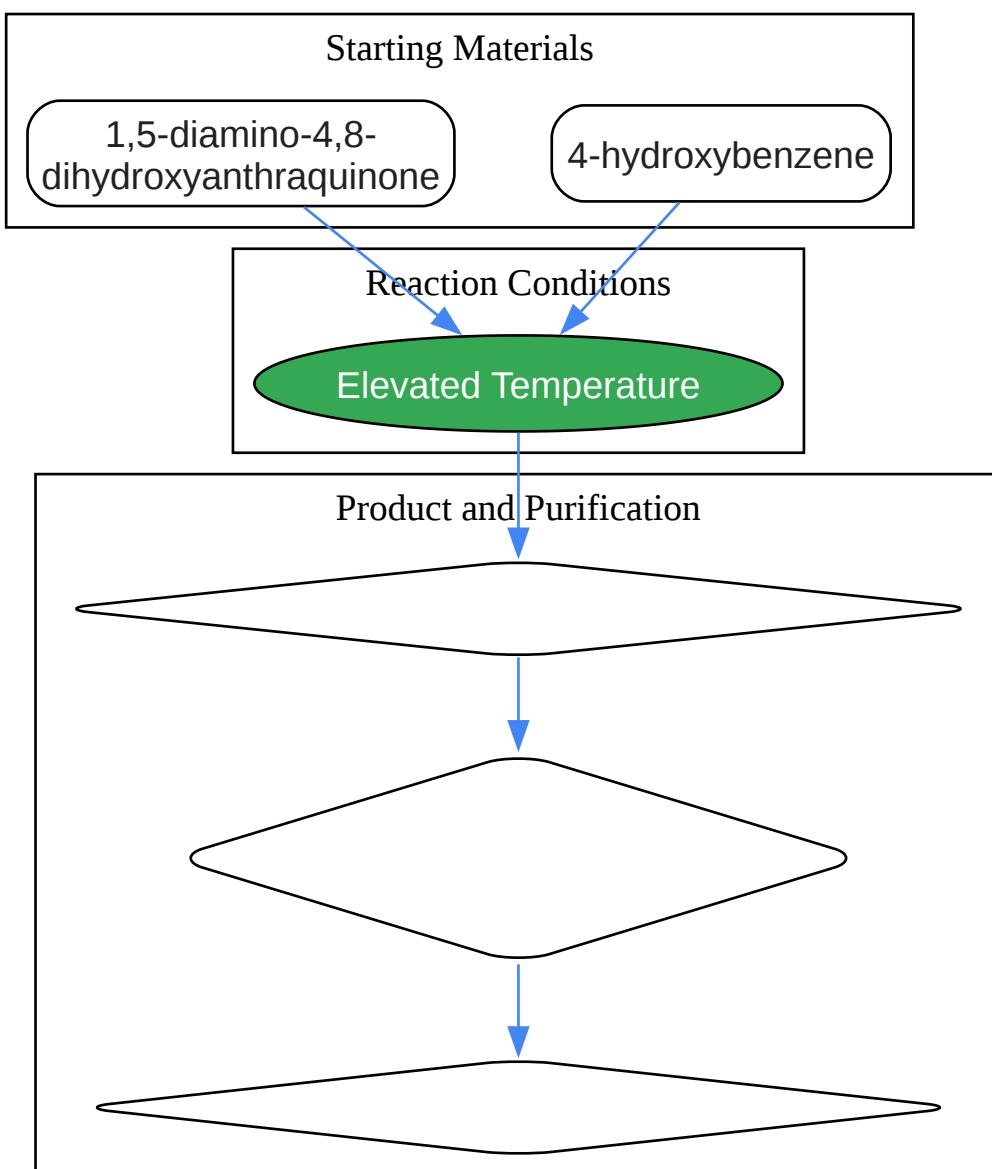
- The synthesis generally involves the reaction between 1,5-diamino-4,8-dihydroxyanthraquinone and 4-hydroxybenzene.[2]
- The reaction is typically carried out at an elevated temperature to facilitate the reaction.[2]
- The reaction time can be varied to optimize the yield and purity of the final product.[2]
- Following the reaction, purification techniques such as recrystallization or chromatography are employed to isolate the **C.I. Disperse Blue 35**.[2]

## Visualizations



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Caption: Analytical workflow for **C.I. Disperse Blue 35** using HPLC.



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Caption: Synthesis pathway for **C.I. Disperse Blue 35**.

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